

# Technical Dossier: 3'-Fluoroacetophenone

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## Compound of Interest

Compound Name: 3'-Fluoroacetophenone

Cat. No.: B146931

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InChIKey: HCEKGPAHZCYRBZ-UHFFFAOYSA-N

This document provides a concise technical overview of **3'-Fluoroacetophenone**, focusing on its key chemical identifiers and physicochemical properties. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

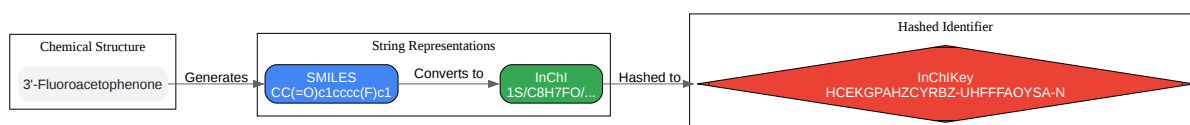
## Chemical Identity and Properties

**3'-Fluoroacetophenone** is an aromatic ketone that is substituted with a fluorine atom at the meta-position.<sup>[1]</sup> Its chemical and physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C8H7FO	[2][3][4]
Molecular Weight	138.14 g/mol	[2][3]
CAS Number	455-36-7	[3][4]
InChI	1S/C8H7FO/c1-6(10)7-3-2-4-8(9)5-7/h2-5H,1H3	[3][4]
SMILES	CC(=O)c1cccc(F)c1	
Appearance	Clear colourless to yellow liquid	[2]
Boiling Point	81 °C at 9 mmHg	[2]
Density	1.126 g/mL at 25 °C	[2]
Refractive Index	n <sub>20</sub> /D 1.509	[2]
Flash Point	81 °C (177.8 °F) - closed cup	
Solubility	Slightly soluble in water.	[2][5]

## Chemical Identification Workflow

The following diagram illustrates the relationship between the common representations of **3'-Fluoroacetophenone**, leading to its unique InChIKey identifier.



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## Chemical Identification Flow

## Applications and Research

**3'-Fluoroacetophenone** serves as a raw material and intermediate in the fields of organic synthesis, pharmaceuticals, agrochemicals, and dyestuffs.[2] For instance, it has been used as a precursor in the synthesis of chalcones, which are investigated for applications in drug discovery and material science.[1] Additionally, the bioreduction of **3'-fluoroacetophenone** has been a subject of study, for example, using cells of *Aspergillus terreus*. [2]

## Safety Information

**3'-Fluoroacetophenone** is classified as an irritant. Hazard statements indicate that it can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). Appropriate personal protective equipment, including gloves and eyeshields, should be used when handling this chemical. It is a combustible liquid with a storage class code of 10.

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## References

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